An In-Depth Technical Guide to D-Mannitol Hexabenzoate: Synthesis, Characterization, and Properties

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Compound of Interest

Compound Name:	*D-Mannitol, hexabenzoate*
CAS No.:	*7462-41-1*
Cat. No.:	*B3056835*

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Introduction: Beyond the Polyol

D-Mannitol, a naturally occurring sugar alcohol, is a cornerstone excipient in the pharmaceutical industry, valued for its stability, low hygroscopicity, and utility as a diluent and osmotic agent.[1][2][3] However, the chemical modification of its six hydroxyl groups unlocks a new class of molecules with distinct physicochemical properties. This guide focuses on a key derivative, D-Mannitol Hexabenzoate, where all six hydroxyl functionalities have been esterified with benzoate groups. This transformation from a hydrophilic polyol to a highly lipophilic, rigid structure presents unique opportunities in material science, polymer chemistry, and as a specialized chemical intermediate. This document provides the core chemical data, a detailed synthesis protocol, and an analytical framework for researchers working with this compound.

Core Chemical Identity & Properties

D-Mannitol Hexabenzoate is the hexa-ester derivative of D-Mannitol. The addition of six bulky benzoate groups drastically alters the parent molecule's properties, increasing its molecular weight and shifting its solubility from aqueous to organic media.

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- Molecular Formula: $C_{48}H_{38}O_{12}$[4][5]
- Molecular Weight: 806.83 g/mol [5]
- CAS Number: 7462-41-1[4][5]
- IUPAC Name: (2R,3R,4R,5R)-1,2,3,4,5,6-Hexakis(benzoyloxy)hexane[4]
- Synonyms: Hexa-O-benzoyl-D-mannitol

The complete benzoylation results in a sterically hindered and conformationally rigid molecule. Unlike its precursor D-Mannitol (melting point ~166 °C), the hexabenzoate derivative is a crystalline solid with a significantly higher melting point, reflecting the increased molecular weight and intermolecular van der Waals forces.

Quantitative Data Summary

The fundamental properties of D-Mannitol and its hexabenzoate derivative are summarized below for direct comparison. This table highlights the profound impact of complete benzoylation on the molecule's core attributes.

Property	D-Mannitol	D-Mannitol Hexabenzoate
Molecular Formula	$C_6H_{14}O_6$[6][7][8][9]	$C_{48}H_{38}O_{12}$[4][5]
Molecular Weight	182.17 g/mol [6][7][8]	806.83 g/mol [5]
CAS Number	69-65-8[5][7][8][10]	7462-41-1[4][5]
Appearance	White crystalline powder[1]	Crystalline solid
Aqueous Solubility	Freely soluble[6]	Insoluble

Synthesis and Characterization Workflow

The synthesis of D-Mannitol Hexabenzoate is a classic example of exhaustive esterification (benzoylation) of a polyol. Understanding the mechanism and the rationale behind the procedural steps is critical for achieving high yield and purity.

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Synthesis Pathway and Rationale

The reaction proceeds via the nucleophilic attack of the hydroxyl groups of D-Mannitol on the electrophilic carbonyl carbon of benzoyl chloride. Pyridine is a crucial component, serving a dual role: it acts as a nucleophilic catalyst, activating the benzoyl chloride, and as a base to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction. The neutralization of HCl is essential to drive the reaction to completion, as its accumulation would protonate the remaining hydroxyl groups, deactivating them towards further esterification. An excess of benzoyl chloride is used to ensure all six hydroxyl sites are esterified.

Synthesis Workflow Diagram

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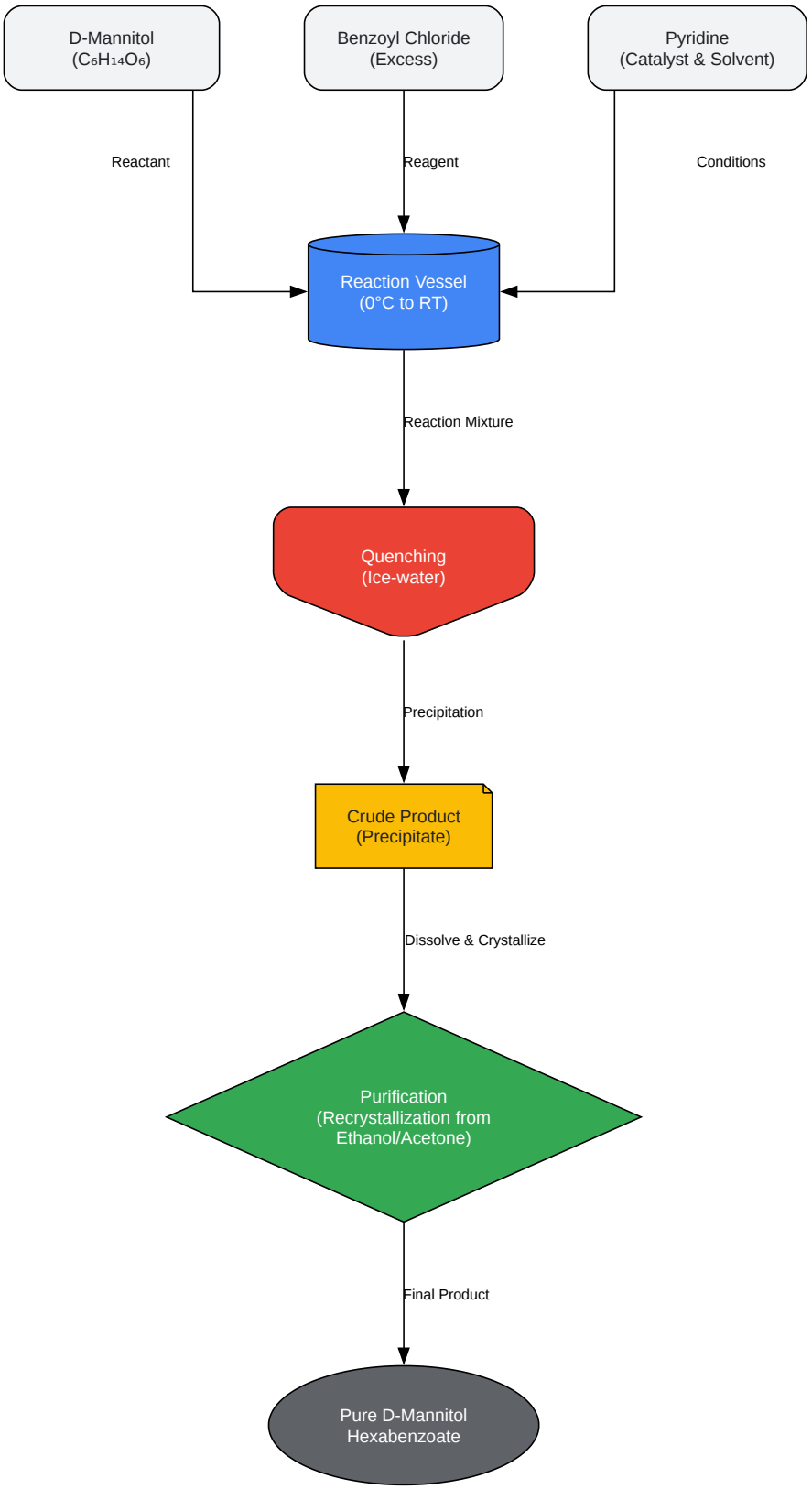

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